

# Molecular weight and formula of (<sup>13</sup>C<sub>6</sub>)Phenylacetic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (<sup>13</sup>C<sub>6</sub>)Phenylacetic acid

Cat. No.: B3432334

[Get Quote](#)

An In-Depth Technical Guide to (<sup>13</sup>C<sub>6</sub>)Phenylacetic Acid

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of (<sup>13</sup>C<sub>6</sub>)Phenylacetic acid, a stable isotope-labeled compound crucial for high-precision quantitative analysis. Tailored for researchers, scientists, and professionals in drug development and metabolomics, this document delves into its fundamental properties, its critical role as an internal standard in mass spectrometry, and the rigorous methodologies that ensure data integrity.

## Introduction: The Significance of Isotopic Labeling

Phenylacetic acid (PAA) is an organic compound that functions as a plant auxin and is also a known catabolite of the amino acid phenylalanine in humans and other organisms.<sup>[1]</sup> Its presence and concentration in biological matrices can be indicative of metabolic states or diseases.<sup>[2][3]</sup>

(<sup>13</sup>C<sub>6</sub>)Phenylacetic acid is a specialized form of PAA where the six carbon atoms of the phenyl ring have been replaced with the heavy, non-radioactive carbon-13 (<sup>13</sup>C) isotope. This isotopic enrichment is the cornerstone of its utility. In analytical chemistry, particularly in quantitative mass spectrometry, the ideal internal standard is a stable isotope-labeled (SIL) analogue of the analyte of interest. The SIL internal standard co-elutes chromatographically with the analyte and exhibits nearly identical chemical behavior during sample extraction and ionization, thereby correcting for variations in sample preparation and matrix effects.<sup>[4]</sup> The six-carbon labeling in

(<sup>13</sup>C<sub>6</sub>)Phenylacetic acid provides a significant mass shift of +6 Da, which prevents isotopic crosstalk and ensures clear differentiation from the native compound in a mass spectrometer.

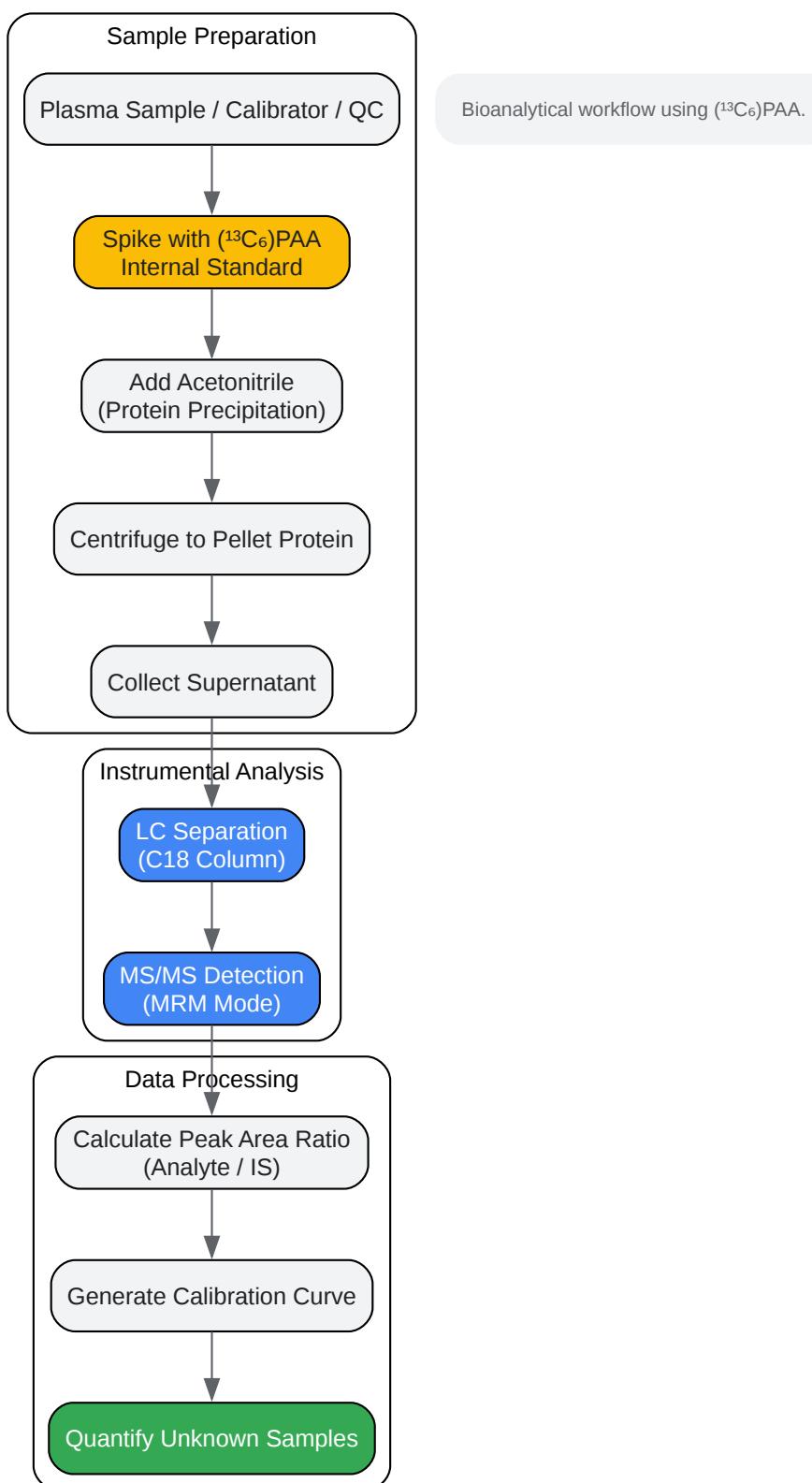
[5]

## Physicochemical Properties and Structural Identity

The identity and purity of an analytical standard are paramount. The introduction of six <sup>13</sup>C atoms results in a predictable increase in molecular weight and exact mass without altering the compound's fundamental chemical structure or reactivity.

## Chemical Structure of (<sup>13</sup>C<sub>6</sub>)Phenylacetic Acid

The diagram below illustrates the molecular structure, with the <sup>13</sup>C atoms explicitly located on the benzene ring.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenylacetic acid - Wikipedia [en.wikipedia.org]
- 2. Gas chromatographic--mass spectrometric determination of phenylacetic acid in human blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phenylacetate | C8H7O2- | CID 4409936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Utilizing 13C-Labeled Internal Standards to Advance the Analysis of Heparan Sulfate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 苯乙酸-13C6 99 atom % 13C | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Molecular weight and formula of (13C\_6\_)Phenylacetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3432334#molecular-weight-and-formula-of-13c-6-phenylacetic-acid>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)